

# Technical Guide: Di-n-butyltellurium (CAS 38788-38-4)

Author: BenchChem Technical Support Team. Date: November 2025



For Researchers, Scientists, and Drug Development Professionals

### Introduction

Di-n-butyltellurium, identified by the CAS number 38788-38-4, is an organotellurium compound with the IUPAC name 1-butyltellanylbutane. This technical guide provides a comprehensive overview of its chemical and physical properties, toxicological data, and applications in organic synthesis. Detailed experimental protocols for its preparation and use in olefination and cross-coupling reactions are presented. This document is intended to serve as a valuable resource for researchers utilizing this versatile reagent.

## **Chemical and Physical Properties**

Di-n-butyltellurium is a yellow, oily liquid that is insoluble in water and ethanol but soluble in various organic solvents such as ether, petroleum ether, and tetrahydrofuran (THF).[1] A summary of its key physical and chemical properties is provided in the table below.



Property	Value	Reference(s)
CAS Number	38788-38-4	[1]
IUPAC Name	1-butyltellanylbutane	[1]
Synonyms	Di-n-butyltellurium, Dibutyltelluride, Butyltelluride	[1]
Molecular Formula	C <sub>8</sub> H <sub>18</sub> Te	[1]
Molecular Weight	241.83 g/mol	[1]
Boiling Point	109-112 °C at 12 mmHg	[1]
Solubility	Insoluble in water and ethanol; soluble in ether, petroleum ether, THF	[1]

## **Toxicological and Safety Information**

Organotellurium compounds, including di-n-butyltellurium, are generally considered toxic and should be handled with appropriate safety precautions in a well-ventilated fume hood.

#### Hazard Statements:

- H225: Highly flammable liquid and vapor.
- H300: Fatal if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

#### **Precautionary Statements:**

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- P233: Keep container tightly closed.
- P240: Ground/bond container and receiving equipment.



- P241: Use explosion-proof electrical/ventilating/lighting equipment.
- P242: Use only non-sparking tools.
- P243: Take precautionary measures against static discharge.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing.
   Rinse skin with water/shower.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P321: Specific treatment (see supplemental first aid instruction on this label).
- P330: Rinse mouth.
- P362: Take off contaminated clothing and wash before reuse.

#### Risk and Safety Phrases:

- R23/24/25: Toxic by inhalation, in contact with skin and if swallowed.[1]
- S26-36/37/39: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. Wear suitable protective clothing, gloves and eye/face protection.[1]

#### **Transport Information:**

RIDADR: 3284[1]



# Experimental Protocols Synthesis of Di-n-butyltellurium

A general and efficient method for the synthesis of symmetrical diorganyl tellurides, including di-n-butyltellurium, has been established.[1] The procedure involves the reduction of elemental tellurium to sodium telluride, followed by alkylation.

#### Materials:

- Elemental Tellurium (Te) powder
- Sodium borohydride (NaBH<sub>4</sub>)
- N,N-Dimethylformamide (DMF)
- 1-Bromobutane
- · n-Hexane or Ethyl acetate
- · Deionized water

#### Procedure:

- Under a nitrogen atmosphere, add elemental tellurium (1.0 eq) to a stirred solution of sodium borohydride (2.5 eq) in DMF.
- Heat the reaction mixture to 80 °C and stir for 1 hour, during which the solution will turn a
  deep purple color, indicating the formation of sodium telluride (Na<sub>2</sub>Te).
- Cool the reaction mixture to 25 °C and add 1-bromobutane (2.0 eq).
- Stir the resulting mixture at 25 °C for 3 hours.
- Upon completion of the reaction, dilute the mixture with deionized water and extract twice with either n-hexane or ethyl acetate.
- Combine the organic layers, dry over a suitable drying agent (e.g., anhydrous sodium sulfate), and concentrate under reduced pressure to yield di-n-butyltellurium as a yellow oil.



[1]

Synthesis of Di-n-butyltellurium.

## **Catalytic Olefination of Aldehydes**

Di-n-butyltelluride can be used as a catalyst in the olefination of aldehydes with  $\alpha$ -bromoesters or  $\alpha$ -bromo ketones in the presence of a base and a phosphite to regenerate the catalyst.

#### Materials:

- Aldehyde
- α-Bromoester or α-bromo ketone
- Potassium carbonate (K<sub>2</sub>CO<sub>3</sub>)
- Di-n-butyltelluride (catalytic amount)
- Triphenyl phosphite (P(OPh)<sub>3</sub>)
- Anhydrous solvent (e.g., THF)

#### General Procedure:

- To a stirred suspension of the aldehyde, α-bromoester/ketone, and potassium carbonate in an anhydrous solvent, add a catalytic amount of di-n-butyltelluride.
- Add triphenyl phosphite to the reaction mixture.
- Heat the reaction mixture under an inert atmosphere and monitor the progress by a suitable technique (e.g., TLC or GC).
- Upon completion, cool the reaction to room temperature, filter off the inorganic salts, and concentrate the filtrate under reduced pressure.
- Purify the residue by column chromatography to obtain the desired olefin.



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. An Efficient Method for the Selective Syntheses of Sodium Telluride and Symmetrical Diorganyl Tellurides and the Investigation of Reaction Pathways [mdpi.com]
- To cite this document: BenchChem. [Technical Guide: Di-n-butyltellurium (CAS 38788-38-4)].
   BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595815#cas-number-38788-38-4-properties-and-suppliers]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com